

An In-depth Technical Guide on L-Lysine and Glycyl-L-Valine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Lysine, glycyl-L-valyl-*

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This technical guide provides essential physicochemical data for L-Lysine and the dipeptide Glycyl-L-Valine, targeting researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the core molecular properties for L-Lysine and Glycyl-L-Valine is presented below. This data is fundamental for a range of experimental and developmental applications, from biochemical assays to formulation development.

Compound	Molecular Formula	Molecular Weight (g/mol)
L-Lysine	C6H14N2O2	146.19[1][2][3][4]
Glycyl-L-Valine	C7H14N2O3	174.20[5][6]

Experimental Methodologies & Signaling Pathways

Further research into common experimental protocols and associated signaling pathways for these molecules is required to provide a comprehensive overview. The following sections would typically include detailed methodologies for techniques such as High-Performance Liquid Chromatography (HPLC) for quantification, Mass Spectrometry (MS) for structural analysis, and Nuclear Magnetic Resonance (NMR) for detailed structural elucidation.

Further investigation is needed to provide specific experimental protocols and to visualize any relevant biological pathways using Graphviz as requested.

Illustrative Diagrams

To further elaborate on the roles and interactions of L-Lysine and Glycyl-L-Valine in biological systems, diagrams of relevant signaling pathways and experimental workflows would be generated. These visualizations are crucial for understanding the complex interactions and mechanisms of action.

Diagrams will be provided upon identification of relevant pathways and experimental workflows from further research.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com